

Unveiling the Molecular Architecture of Lanopylin B2 (Riboflavin)

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Compound of Interest

Compound Name: Lanopylin B2

Cat. No.: B15558972

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Lanopylin B2, more commonly known as Riboflavin or Vitamin B2, is a water-soluble vitamin essential for a multitude of metabolic processes in living organisms. Its core structure is fundamental to its biological activity, serving as the precursor for the coenzymes flavin mononucleotide (FMN) and flavin adenine dinucleotide (FAD). This technical guide provides a detailed overview of the chemical structure of **Lanopylin B2**, alongside relevant physicochemical data and a visualization of its biosynthetic pathway.

Chemical Structure and Identification

The chemical structure of **Lanopylin B2** is characterized by a tricyclic isoalloxazine ring attached to a ribityl side chain. The systematic name for this compound is 7,8-dimethyl-10-[(2S,3S,4R)-2,3,4,5-tetrahydroxypentyl]benzo[g]pteridine-2,4-dione[1][2].

Key Structural Features:

- Isoalloxazine Ring:** A planar, heterocyclic system composed of a pteridine ring fused with a benzene ring. This ring system is responsible for the characteristic yellow color and the redox properties of riboflavin.
- Ribityl Side Chain:** A five-carbon sugar alcohol (ribitol) attached to the nitrogen at position 10 of the isoalloxazine ring. The stereochemistry of the hydroxyl groups on this chain is crucial for its biological recognition and function.

The chemical formula for **Lanopylin B2** is C₁₇H₂₀N₄O₆[1][3].

Physicochemical Properties

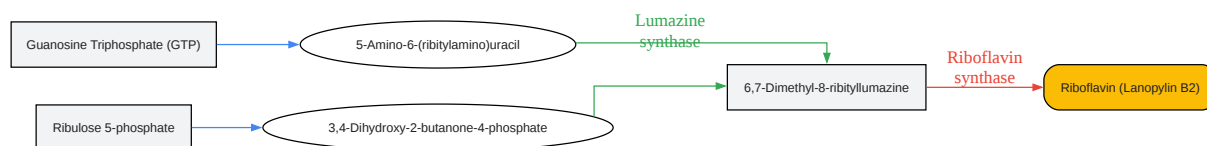
A summary of the key physicochemical properties of **Lanopylin B2** is presented in the table below. This data is essential for researchers and drug development professionals in designing experiments and formulating delivery systems.

Property	Value	Source
Molar Mass	376.369 g·mol ⁻¹	[2]
IUPAC Name	7,8-dimethyl-10-[(2S,3S,4R)-2,3,4,5-tetrahydroxypentyl]benzo[g]pteridine-2,4-dione	
SMILES	<chem>CC1=CC2=C(C=C1C)N(C3=NC(=O)NC(=O)C3=N2)C--INVALID-LINK--O)O">C@@HO</chem>	
InChI	InChI=1S/C17H20N4O6/c1-7-3-9-10(4-8(7)2)21(5-11(23)14(25)12(24)6-22)15-13(18-9)16(26)20-17(27)19-15/h3-4,11-12,14,22-25H,5-6H2,1-2H3,(H,20,26,27)/t11-,12+,14-/m0/s1	
InChIKey	AUNGANRZJHBGPY-SCRDCRAPSA-N	
CAS Number	83-88-5	
PubChem CID	493570	

Biosynthesis of Lanopylin B2 (Riboflavin)

The biosynthesis of riboflavin is a complex process that involves the condensation of two precursor molecules: ribulose 5-phosphate and guanosine triphosphate (GTP). The following

diagram illustrates the key steps in this pathway.



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Biosynthetic pathway of Riboflavin (**Lanopylin B2**).

Experimental Protocols:

A detailed experimental protocol for the enzymatic synthesis of 6,7-dimethyl-8-ribityllumazine, a key intermediate in riboflavin biosynthesis, is as follows:

Objective: To synthesize 6,7-dimethyl-8-ribityllumazine using lumazine synthase.

Materials:

- 5-Amino-6-(ribitylamino)uracil
- 3,4-Dihydroxy-2-butanone-4-phosphate
- Purified lumazine synthase enzyme
- Phosphate buffer (pH 7.0)
- Spectrophotometer

Procedure:

- Prepare a reaction mixture containing 5-Amino-6-(ribitylamino)uracil and 3,4-Dihydroxy-2-butanone-4-phosphate in phosphate buffer.
- Initiate the reaction by adding a catalytic amount of purified lumazine synthase.

- Incubate the reaction mixture at the optimal temperature for the enzyme (typically 37°C).
- Monitor the progress of the reaction by measuring the increase in absorbance at the characteristic wavelength for 6,7-dimethyl-8-ribityllumazine.
- Once the reaction is complete, the product can be purified using standard chromatographic techniques.

This guide provides a foundational understanding of the chemical structure and properties of **Lanopylin B2** (Riboflavin). Further research into its metabolic roles and potential therapeutic applications is ongoing and relies on a solid comprehension of its fundamental chemistry.

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References

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- 2. Riboflavin - Wikipedia [en.wikipedia.org]
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